

An In-depth Technical Guide to the Thermal Decomposition of Sodium Aluminum Hydride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sodium aluminum hydride	
Cat. No.:	B089126	Get Quote

Sodium aluminum hydride (NaAlH4), also known as sodium alanate, is a complex metal hydride that has garnered significant attention as a potential material for solid-state hydrogen storage due to its relatively high hydrogen content (7.4 wt% theoretical) and favorable thermodynamics for hydrogen release.[1][2] This guide provides a comprehensive overview of the thermal decomposition of NaAlH4, detailing its decomposition pathways, thermodynamic and kinetic parameters, and the experimental protocols used for its characterization.

Decomposition Pathway

The thermal decomposition of **sodium aluminum hydride** is a multi-step process that involves the sequential release of hydrogen gas.[2][3] The process begins with the decomposition of NaAlH4 into sodium hexahydridoaluminate (Na3AlH6), aluminum (Al), and hydrogen gas.[2][4] This is followed by the decomposition of the intermediate Na3AlH6 into sodium hydride (NaH), Al, and more hydrogen gas.[2][4] The final step, which requires significantly higher temperatures, is the decomposition of NaH into sodium (Na) and hydrogen.[3][5]

The three distinct decomposition reactions are as follows:

- Step 1: 3NaAlH₄ → Na₃AlH₆ + 2Al + 3H₂ (releases 3.7 wt% H₂)[4]
- Step 2: Na₃AlH₆ → 3NaH + Al + 1.5H₂ (releases 1.85 wt% H₂)[4]
- Step 3: 3NaH → 3Na + 1.5H₂[3]

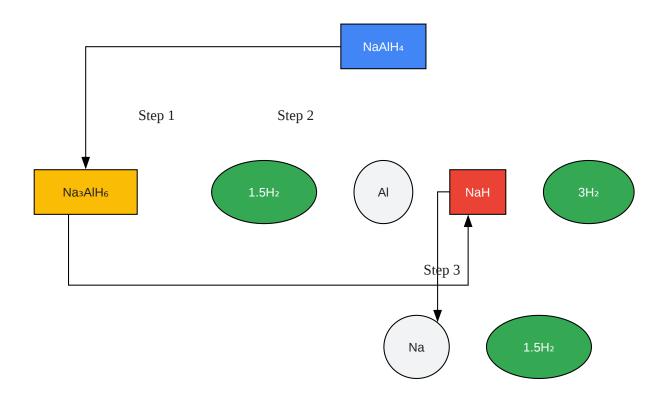


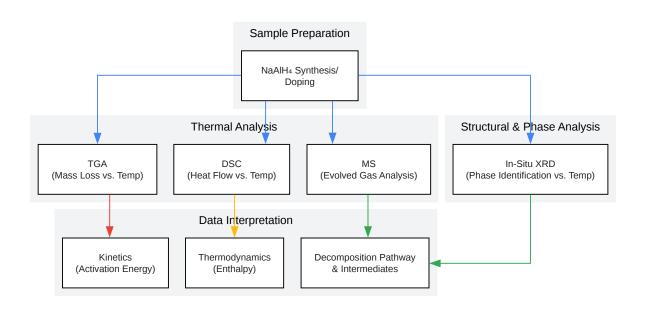
Foundational & Exploratory

Check Availability & Pricing

For practical hydrogen storage applications, only the first two steps are generally considered, offering a combined reversible hydrogen capacity of approximately 5.5 wt%.[4] The third step is often disregarded due to its high decomposition temperature.[3]









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Enhanced hydrogen storage kinetics and air stability of nanoconfined NaAlH4 in graphene oxide framework PMC [pmc.ncbi.nlm.nih.gov]
- 2. Sodium aluminium hydride Wikipedia [en.wikipedia.org]
- 3. studenttheses.uu.nl [studenttheses.uu.nl]
- 4. Buy Sodium aluminum hydride (EVT-296427) | 13770-96-2 [evitachem.com]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermal Decomposition of Sodium Aluminum Hydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089126#thermal-decomposition-of-sodium-aluminum-hydride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com